

Validating the In Vivo Efficacy of Acetylisovaleryltylosin Tartrate in Pigs: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetylisovaleryltylosin (tartrate)

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Acetylisovaleryltylosin tartrate, a third-generation macrolide antibiotic, is gaining prominence in veterinary medicine for the treatment and prevention of key enteric and respiratory diseases in swine.[1][2][3][4] This guide provides an objective comparison of its in vivo efficacy against other therapeutic alternatives, supported by experimental data.

Efficacy in Porcine Proliferative Enteropathy (Ileitis)

Porcine Proliferative Enteropathy (PPE), caused by the intracellular bacterium *Lawsonia intracellularis*, is a significant cause of economic loss in the swine industry, leading to diarrhea, reduced weight gain, and in severe cases, mortality.[5] Acetylisovaleryltylosin tartrate has demonstrated strong efficacy in controlling this disease.

Comparative Performance Metrics

A field trial comparing Acetylisovaleryltylosin tartrate (Tylvalosin) with Tylosin for the control of subclinical ileitis revealed significant advantages for Tylvalosin-treated pigs.

Performance Metric	Acetylisovaleryltylosin Tartrate (85 ppm for 10 days)	Tylosin (100 ppm for 21 days)	p-value
Average Daily Weight Gain (ADWG)	821 g	788 g	NS
Average Age at Slaughter	194.3 days	196.2 days	p=0.045
Percentage of Lean Meat	59.8%	59.2%	p=0.025
Mortality Rate	7.3%	5.0%	NS

Table 1: Comparison of Acetylisovaleryltylosin tartrate and Tylosin in treating subclinical ileitis.[6][7] NS = Not Significant.

In another study involving pigs experimentally challenged with *Lawsonia intracellularis*, the group treated with Acetylisovaleryltylosin tartrate (50 ppm in feed for 14 days) showed marked improvements over the untreated group.

Performance Metric	Acetylisovaleryltylosin Tartrate (50 ppm)	Untreated Control
Average Daily Weight Gain	Better	Lower
Average Daily Feed Consumption	Better	Lower
Feed Conversion Efficiency	Better	Lower
Combined Intestinal Lesion Length	183 cm	2847 cm
L. intracellularis Infection (IHC-negative)	~50%	3.3%
Table 2: Efficacy of Acetylisovaleryltylosin tartrate in pigs experimentally infected with L. intracellularis.[8][9]		

A study assessing different dosages of Acetylisovaleryltylosin tartrate (Aivlosin®) for controlling natural Lawsonia infection found that both a 100% dosage (4.25 mg/kg BW for 10 days) and a 50% dosage (2.125 mg/kg BW for 14 days) resulted in significantly higher average daily weight gain compared to untreated controls in the first batch of pigs.[10] In the second batch, only the 100% dosage group showed significantly higher weight gain during the nursery period.[10]

Efficacy in Swine Respiratory Disease (SRD)

Enzootic Pneumonia, primarily caused by *Mycoplasma hyopneumoniae*, is a widespread respiratory disease in pigs. Acetylisovaleryltylosin tartrate has shown to be an effective treatment.[1][11]

Comparative Performance Metrics

In a dual-challenge study where pigs were infected with *M. hyopneumoniae* and *Pasteurella multocida*, Acetylisovaleryltylosin tartrate (10 mg/kg bodyweight in drinking water for 5 days) significantly reduced lung lesions compared to an untreated control group.[12]

Treatment Group	Mean Lung Lesion Score	p-value
Acetylisovaleryltylosin Tartrate	3.32	p < 0.01
Untreated Control	8.37	

Table 3: Efficacy of Acetylisovaleryltylosin tartrate against dual M. hyopneumoniae and P. multocida infection.[12]

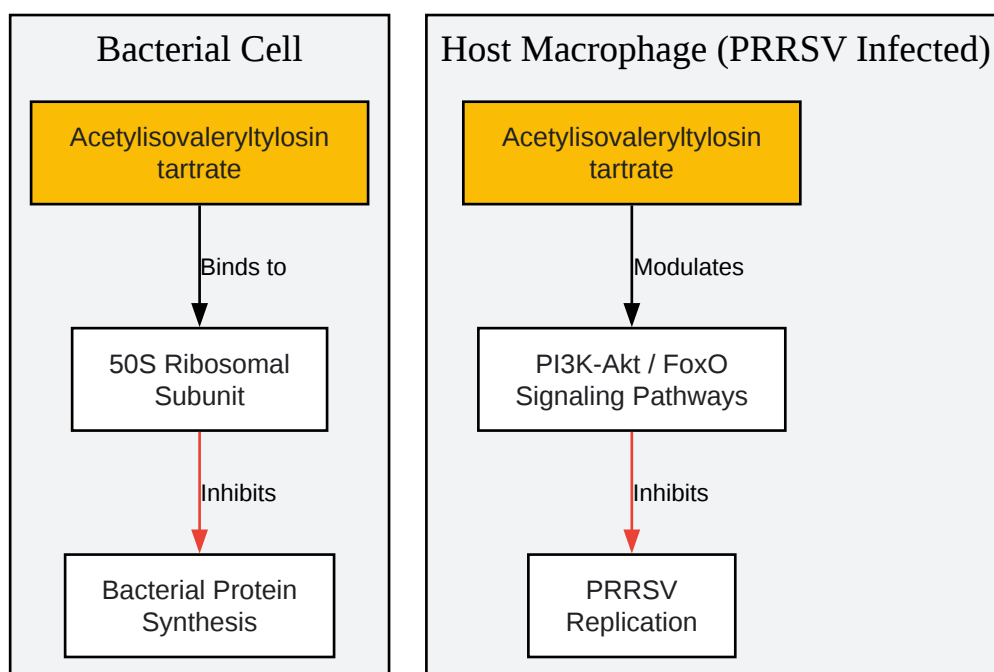
Furthermore, in field outbreaks of Enzootic Pneumonia, a water-soluble formulation of Acetylisovaleryltylosin tartrate demonstrated superior treatment success compared to injectable Tylosin.

Treatment Group	Treatment Success Rate (13 days post-treatment)	p-value
Acetylisovaleryltylosin Tartrate (water, 5 days)	80.0%	p = 0.03
Tylosin (injectable, 3 days)	48.7%	

Table 4: Comparative treatment success for Enzootic Pneumonia in a field setting. [12]

Mechanism of Action and Signaling

Acetylisovaleryltylosin tartrate is a macrolide antibiotic that inhibits bacterial protein synthesis by binding to the 50S ribosomal subunit.[1][11] This action is effective against a range of Gram-positive and some Gram-negative bacteria, as well as Mycoplasma species.[1][2] Beyond its direct antibacterial activity, it is suggested to have immunomodulatory effects and can inhibit the replication of Porcine Reproductive and Respiratory Syndrome Virus (PRRSV) in macrophages.[4][13] The inhibition of PRRSV is thought to occur via the regulation of signal transduction and pathways such as PI3K-Akt and FoxO signaling.[4]



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Diagram 1: Mechanism of Action of Acetylisovaleryltylosin Tartrate.

Experimental Protocols

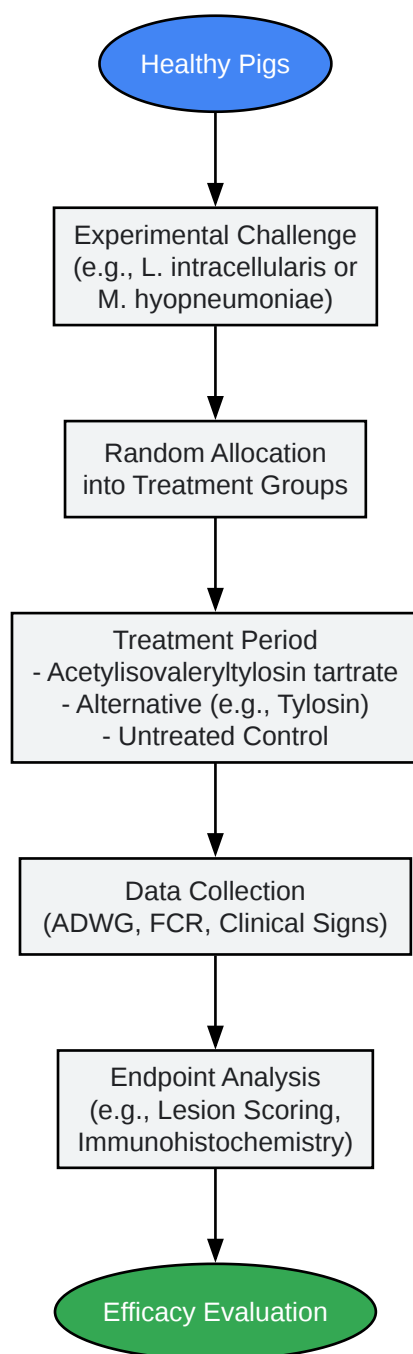
Study on Porcine Proliferative Enteropathy (Experimental Challenge)

- Animal Model: 60 pigs were used in the study.[9]
- Challenge: Pigs were experimentally challenged with *Lawsonia intracellularis*. [9]
- Treatment Groups:
 - Treated Group (n=30): Received feed medicated with 50 ppm of Acetylisovaleryltylosin tartrate (Tylvalosin). [9]
 - Untreated Group (n=30): Received an unmedicated diet. [9]
- Drug Administration: Medicated feed was provided to the treated group for 14 consecutive days, starting one day before the experimental challenge. [9]

- **Endpoint Measurements:** Body weight, feed consumption, and clinical signs were monitored. A postmortem examination was conducted 20 days after inoculation, with samples of the ileum collected for immunohistochemistry (IHC) to detect *L. intracellularis*.[\[9\]](#)

Study on Enzootic Pneumonia (Dual Challenge)

- **Animal Model:** Pigs were sequentially inoculated with *Mycoplasma hyopneumoniae* and *Pasteurella multocida*.[\[12\]](#)
- **Treatment Groups:**
 - **TVN Group:** Administered 10 mg tylvalosin/kg bodyweight in drinking water daily for 5 consecutive days.[\[12\]](#)
 - **CTL Group:** Unmedicated control pigs.[\[12\]](#)
- **Endpoint Measurements:** Efficacy was evaluated based on the reduction of lung lesions compared to the control group. The presence of the challenge bacteria in the lungs was also assessed.[\[12\]](#)



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Diagram 2: Generalized Experimental Workflow for Efficacy Trials.

Conclusion

The available data strongly supports the in vivo efficacy of Acetylisovaleryltylosin tartrate in managing key enteric and respiratory diseases in pigs. In comparative studies, it has shown advantages over other antibiotics like Tylosin, particularly in improving production parameters

such as age to slaughter and lean meat percentage in cases of subclinical ileitis, and demonstrating higher treatment success rates for enzootic pneumonia.[6][7][12] Its dual action as a potent antibacterial agent and a potential modulator of the host's response to viral co-infections makes it a valuable tool in modern swine production.[4][13]

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- To cite this document: BenchChem. [Validating the In Vivo Efficacy of Acetylisovaleryltylosin Tartrate in Pigs: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15508209#validating-the-in-vivo-efficacy-of-acetylisovaleryltylosin-tartrate-in-pigs]

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